

# Application Notes and Protocols for 1-Phenylcyclopropanamine Hydrochloride in Neuroscience Research

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## Compound of Interest

Compound Name: 1-Phenylcyclopropanamine  
Hydrochloride

Cat. No.: B1205637

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## I. Introduction

**1-Phenylcyclopropanamine Hydrochloride** is a versatile compound with significant potential in neuroscience research.<sup>[1]</sup> Its unique chemical structure, featuring a phenyl group attached to a cyclopropylamine moiety, makes it a valuable tool for investigating various neurological processes.<sup>[1]</sup> Primarily recognized as a mechanism-based inactivator of monoamine oxidase (MAO), this compound and its analogs also show potential interactions with other key targets in the central nervous system, including the dopamine transporter (DAT) and the N-methyl-D-aspartate (NMDA) receptor. These interactions suggest its utility in studying mood disorders, neurodegenerative diseases, and substance abuse.

These application notes provide a comprehensive overview of the use of **1-Phenylcyclopropanamine Hydrochloride** in neuroscience research, including its physicochemical properties, known mechanisms of action, and detailed protocols for its synthesis and application in key in vitro and in vivo experimental paradigms.

## II. Physicochemical Properties and Handling

A clear understanding of the compound's properties is crucial for experimental design and execution.

Property	Value	Reference
Synonyms	1-Phenylcyclopropan-1-amine hydrochloride	[2][3]
CAS Number	73930-39-9	[1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> N·HCl	[1]
Molecular Weight	169.65 g/mol	[1]
Appearance	Off-white to yellow powder	[1]
Melting Point	192-201 °C	[1]
Purity	≥96%	[1]
Storage Conditions	Store at 0-8°C	[1]

### III. Mechanism of Action and Key Neuroscience Targets

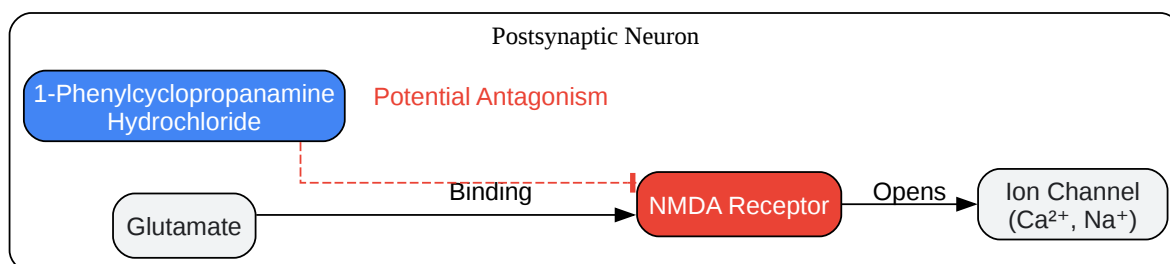
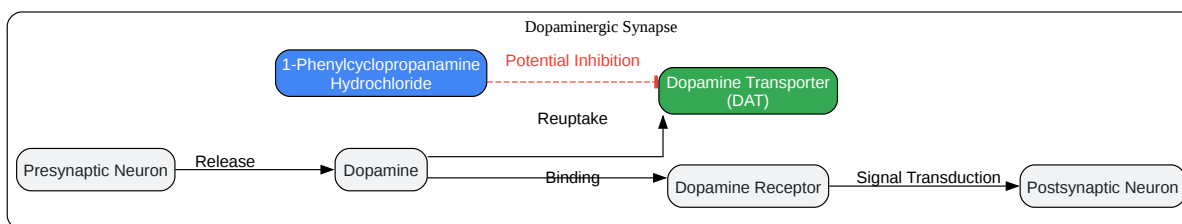
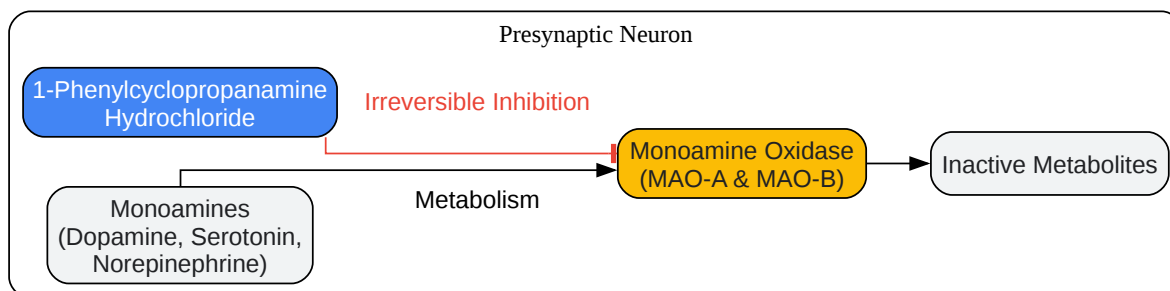
**1-Phenylcyclopropanamine Hydrochloride** is known to primarily act as an irreversible inhibitor of monoamine oxidase (MAO). Its structural similarity to phencyclidine (PCP) analogs also suggests potential activity at the dopamine transporter (DAT) and NMDA receptors.

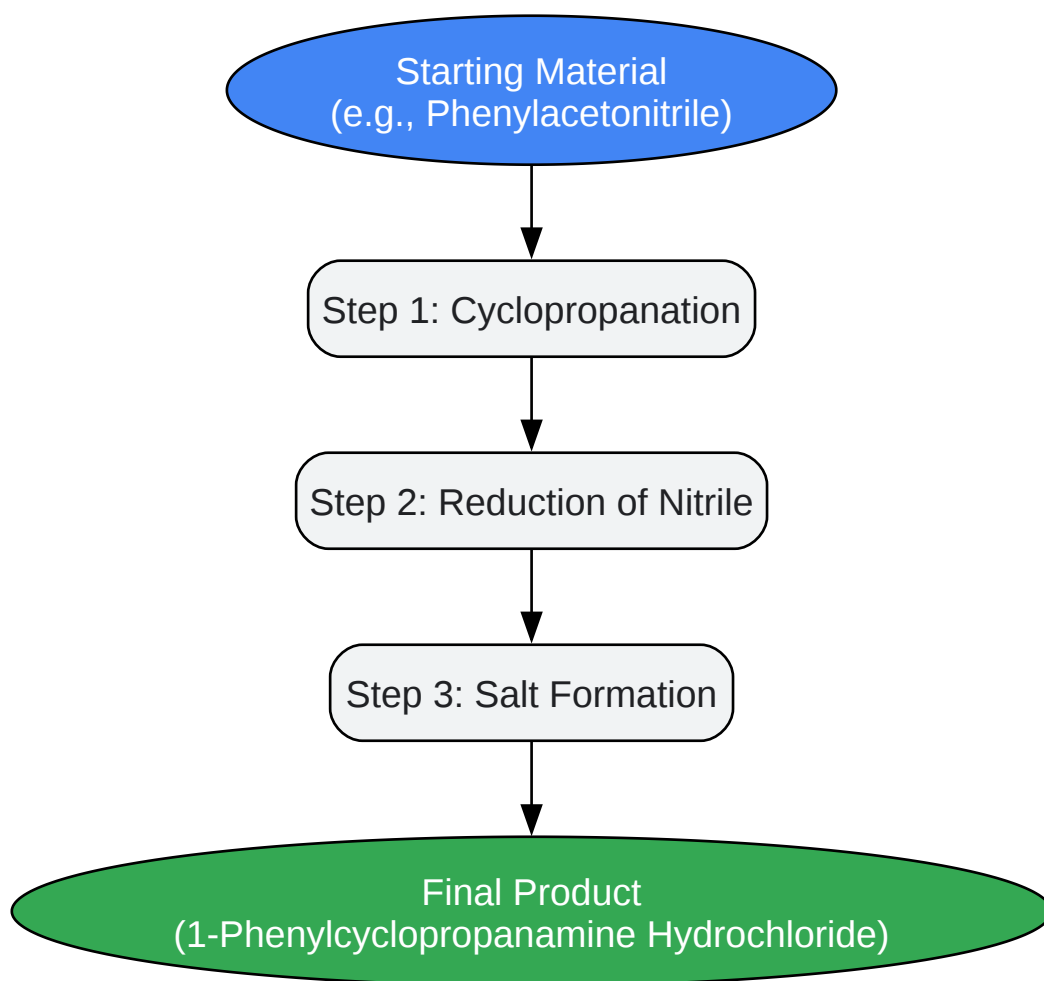
#### Monoamine Oxidase (MAO) Inhibition

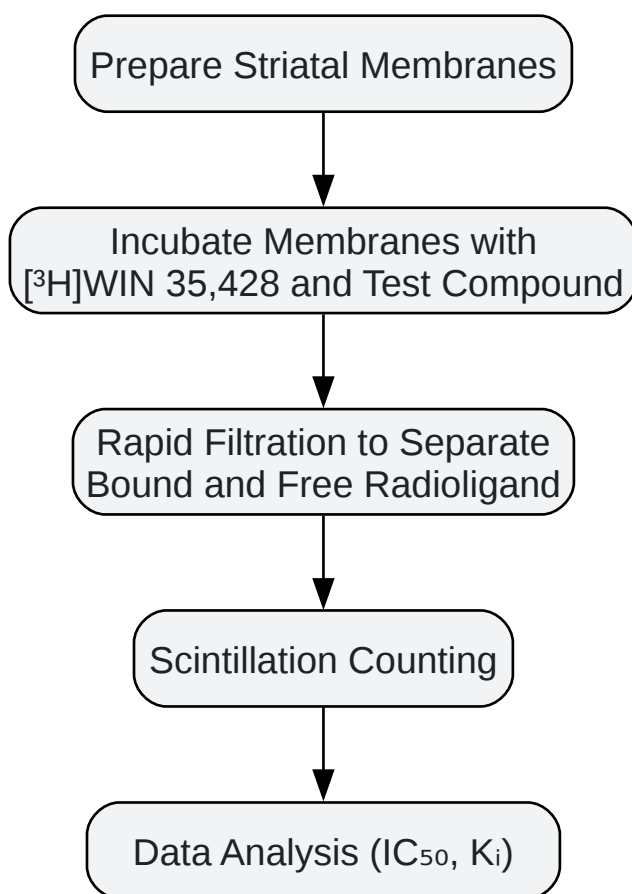
1-Phenylcyclopropanamine acts as a mechanism-based inactivator of both MAO-A and MAO-B. This irreversible inhibition leads to an increase in the synaptic levels of monoamine neurotransmitters, including dopamine, norepinephrine, and serotonin.

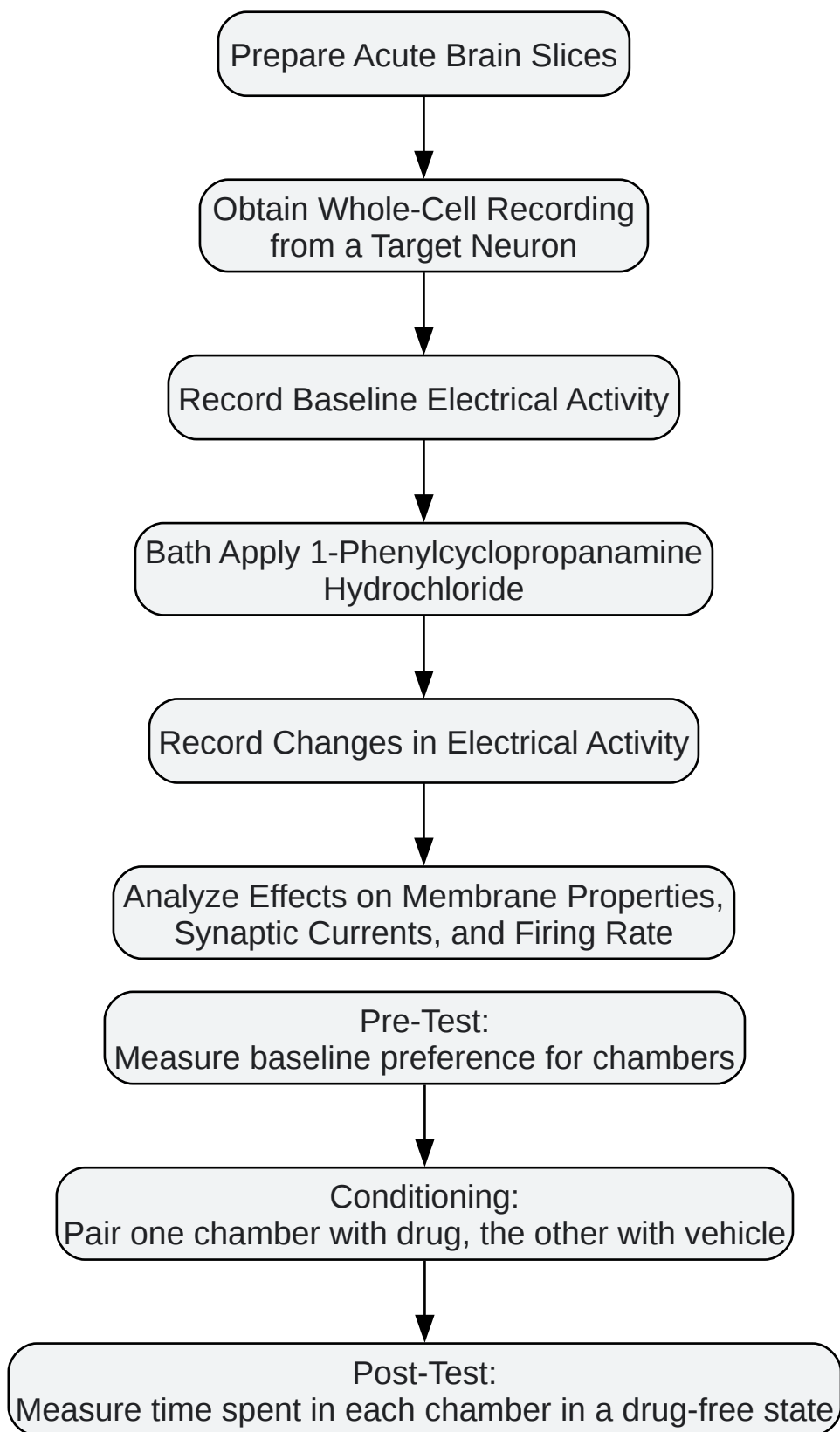
- **Significance in Neuroscience:** The modulation of monoamine levels is a cornerstone of treatment for depression and other mood disorders. The ability of this compound to inhibit MAO makes it a valuable tool for studying the role of these enzymes in neuropsychiatric conditions.

Below is a diagram illustrating the MAO inhibition pathway.









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